

2-(4-Chlorophenoxy)nicotinic acid literature review

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Compound of Interest

Compound Name: 2-(4-Chlorophenoxy)nicotinic acid

CAS No.: 51362-37-9

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An In-Depth Technical Guide to 2-(4-Chlorophenoxy)nicotinic acid

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive technical overview of **2-(4-Chlorophenoxy)nicotinic acid**, a significant derivative of nicotinic acid. Drawing from established scientific literature, this document details its synthesis, mechanism of action, pharmacological profile, and the analytical methodologies crucial for its study. The content is structured to deliver not just procedural steps but also the underlying scientific rationale, ensuring a deep and actionable understanding for professionals in the field.

Introduction and Chemical Profile

2-(4-Chlorophenoxy)nicotinic acid is a heterocyclic aromatic compound that merges the structural features of nicotinic acid (Niacin or Vitamin B3) with a 4-chlorophenoxy moiety. This modification of the core nicotinic acid structure is a key area of interest in medicinal chemistry, aiming to modulate the parent molecule's pharmacological properties, such as efficacy, selectivity, and pharmacokinetic profile. Nicotinic acid itself is a well-established therapeutic

agent used for treating dyslipidemia, primarily due to its ability to lower atherogenic lipoproteins and raise high-density lipoprotein (HDL) cholesterol.[1][2][3] The exploration of its derivatives, like **2-(4-Chlorophenoxy)nicotinic acid**, seeks to enhance these therapeutic benefits while potentially mitigating undesirable side effects.

Chemical and Physical Properties:

Property	Value	Source
IUPAC Name	2-(4-chlorophenoxy)pyridine-3-carboxylic acid	[4]
Molecular Formula	C ₁₂ H ₈ ClNO ₃	[4]
Molecular Weight	249.65 g/mol	[4]
CAS Number	51362-37-9	[4]
Appearance	White to off-white solid	Inferred
Storage Temperature	2-8°C	

Synthesis and Characterization

The synthesis of **2-(4-Chlorophenoxy)nicotinic acid** and its analogues typically revolves around the functionalization of the pyridine ring, with 2-chloronicotinic acid serving as a critical starting material or key intermediate.[5][6]

General Synthetic Pathway

A common and direct approach involves the nucleophilic aromatic substitution reaction between 2-chloronicotinic acid and 4-chlorophenol. The reaction is typically performed in the presence of a base to deprotonate the phenol, enhancing its nucleophilicity, and often requires heat to proceed at a reasonable rate.

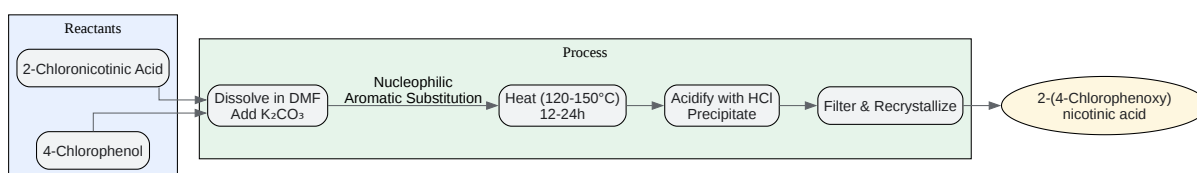
Experimental Protocol: Synthesis of **2-(4-Chlorophenoxy)nicotinic acid**

- **Reactant Preparation:** In a round-bottom flask equipped with a reflux condenser and magnetic stirrer, dissolve 2-chloronicotinic acid (1 equivalent) and 4-chlorophenol (1.1

equivalents) in a high-boiling polar aprotic solvent such as Dimethylformamide (DMF) or N-Methyl-2-pyrrolidone (NMP).

- **Base Addition:** Add a suitable base, such as potassium carbonate (K_2CO_3 , 2-3 equivalents), to the mixture. The base facilitates the formation of the phenoxide ion.
- **Reaction:** Heat the reaction mixture to 120-150°C and maintain for 12-24 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC).
- **Work-up:** After completion, cool the mixture to room temperature. Pour the mixture into cold water and acidify with a dilute acid (e.g., 1M HCl) to a pH of 3-4. This protonates the carboxylic acid, causing the product to precipitate.
- **Purification:** Collect the crude product by vacuum filtration, wash with water, and dry. Further purification can be achieved by recrystallization from a suitable solvent system (e.g., ethanol/water) to yield the final product.

Synthesis Workflow Diagram



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Caption: General workflow for the synthesis of **2-(4-Chlorophenoxy)nicotinic acid**.

Structural Characterization

The identity and purity of the synthesized compound are confirmed using standard analytical techniques:

- ¹H NMR Spectroscopy: Provides information on the proton environments, confirming the presence of both the pyridine and chlorophenoxy rings with expected chemical shifts and splitting patterns.[5]
- Liquid Chromatography-Mass Spectrometry (LC-MS): Confirms the molecular weight of the compound (249.65 g/mol).[4][5]
- Infrared (IR) Spectroscopy: Shows characteristic absorption bands for the carboxylic acid O-H and C=O stretches, as well as C-O-C ether linkages and aromatic C-H bonds.[4]

Pharmacological Profile and Mechanism of Action

While direct pharmacological studies on **2-(4-Chlorophenoxy)nicotinic acid** are limited in publicly accessible literature, its mechanism can be largely inferred from its parent compound, nicotinic acid. The primary therapeutic effects of nicotinic acid are mediated through the activation of a specific G protein-coupled receptor.[2]

Primary Target: GPR109A Receptor

The lipid-modifying effects of nicotinic acid are primarily attributed to its action as an agonist for the G protein-coupled receptor 109A (GPR109A), also known as Hydroxycarboxylic Acid Receptor 2 (HCA₂).[1][2][3] This receptor is highly expressed in adipocytes (fat cells) and immune cells like Langerhans cells in the skin.

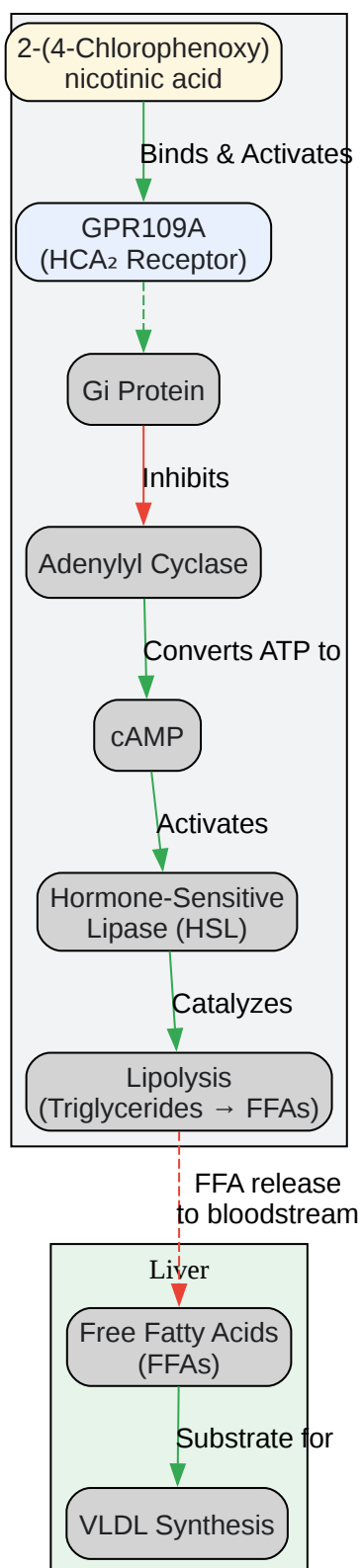
Mechanism of Lipid Reduction:

- Agonism of GPR109A: The compound binds to and activates GPR109A on the surface of adipocytes.
- Inhibition of Adenylyl Cyclase: Activation of this Gi-coupled receptor leads to the inhibition of adenylyl cyclase, which decreases intracellular levels of cyclic AMP (cAMP).
- Inhibition of Lipolysis: The reduction in cAMP levels inhibits the activity of hormone-sensitive lipase, the key enzyme responsible for breaking down stored triglycerides into free fatty

acids (FFAs).[3]

- **Reduced FFA Flux:** This potent anti-lipolytic effect drastically reduces the release of FFAs from adipose tissue into the bloodstream.
- **Decreased Hepatic VLDL Synthesis:** The liver uses circulating FFAs as a primary substrate for synthesizing triglycerides, which are then packaged into very-low-density lipoprotein (VLDL) particles. By reducing the FFA supply, the synthesis and secretion of VLDL are diminished.[1][3]
- **LDL and HDL Modulation:** Since LDL is a remnant of VLDL metabolism, a reduction in VLDL leads to a subsequent decrease in LDL cholesterol ("bad" cholesterol). The mechanism for increasing HDL cholesterol ("good" cholesterol) is less direct but is thought to involve reduced breakdown of apolipoprotein A1 (the main protein in HDL) and inhibition of hepatic HDL uptake.[1]

Signaling Pathway Diagram



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Caption: The GPR109A-mediated anti-lipolytic signaling pathway in adipocytes.

Other Potential Activities and Derivatives

Research into derivatives of nicotinic acid and related structures has revealed a broader range of potential biological activities.

- **Anti-Cancer Activity:** Certain derivatives have been synthesized and evaluated as dual inhibitors of receptor tyrosine kinases like VEGFR-2 and c-Met, which are implicated in tumor growth and metastasis.[\[5\]](#)
- **Cholinesterase Inhibition:** Other chlorophenoxy-containing molecules have demonstrated inhibitory activity against acetylcholinesterase and butyrylcholinesterase, suggesting a potential therapeutic avenue for Alzheimer's disease.[\[7\]](#)
- **Fungicidal Activity:** N-(thiophen-2-yl) nicotinamide derivatives have shown promise as potent fungicides for agricultural applications.[\[8\]](#)

Analytical Methodologies for Quantification

Accurate quantification of **2-(4-Chlorophenoxy)nicotinic acid** and its metabolites in biological samples like plasma is essential for pharmacokinetic and pharmacodynamic studies. High-Performance Liquid Chromatography coupled with Tandem Mass Spectrometry (LC-MS/MS) is the gold standard for this purpose due to its high sensitivity and specificity.[\[9\]](#)[\[10\]](#)

Sample Preparation

The goal of sample preparation is to extract the analyte from the complex biological matrix and remove interfering substances like proteins and salts.

Protocol: Plasma Sample Preparation by Protein Precipitation

- **Aliquoting:** Transfer a 100 μ L aliquot of rat plasma into a microcentrifuge tube.
- **Internal Standard:** Add a small volume (e.g., 10 μ L) of an internal standard working solution (e.g., 6-chloronicotinamide) to correct for variability in extraction and instrument response.[\[9\]](#)[\[10\]](#)
- **Precipitation:** Add 200-300 μ L of cold acetonitrile to the plasma sample. Acetonitrile is a water-miscible organic solvent that efficiently precipitates plasma proteins.[\[9\]](#)[\[10\]](#)

- **Vortexing:** Vortex the mixture vigorously for 60-90 seconds to ensure complete mixing and protein denaturation.
- **Centrifugation:** Centrifuge the tubes at high speed (e.g., 14,000 rpm) for 10 minutes to pellet the precipitated proteins.
- **Supernatant Transfer:** Carefully transfer the clear supernatant to a new tube or vial.
- **Evaporation & Reconstitution:** Evaporate the supernatant to dryness under a gentle stream of nitrogen. Reconstitute the dry residue in a small volume (e.g., 100 μ L) of the initial mobile phase (e.g., 10% acetonitrile in water with 0.1% formic acid) for injection into the LC-MS/MS system.^{[9][10]}

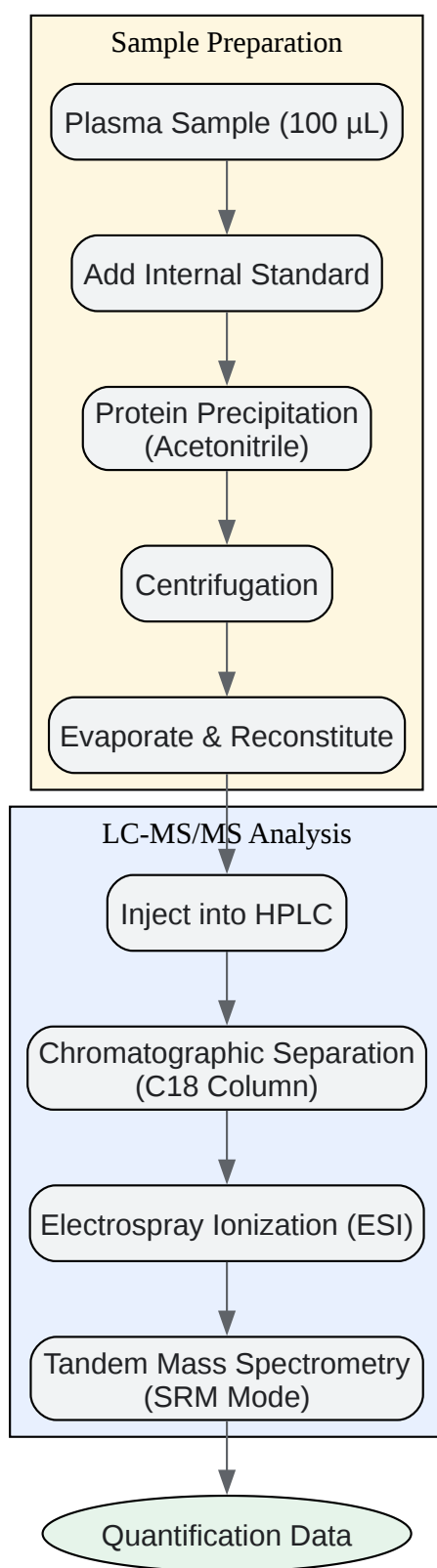
LC-MS/MS Analysis

The reconstituted sample is injected into the HPLC system for separation, followed by detection and quantification by the mass spectrometer.

Typical LC-MS/MS Parameters:

Parameter	Specification	Rationale
LC Column	C18 Reverse-Phase (e.g., 4.6 x 150 mm, 5 µm)	Provides good retention and separation for moderately polar compounds.
Mobile Phase A	Water + 0.1% Formic Acid	Acid improves peak shape and ionization efficiency.
Mobile Phase B	Acetonitrile + 0.1% Formic Acid	Organic solvent for eluting the analyte.
Flow Rate	0.5 - 1.0 mL/min	Standard analytical flow rate.
Elution	Gradient	Starts with high aqueous phase and ramps up the organic phase to elute the analyte.
Ionization Source	Electrospray Ionization (ESI), Positive Mode	ESI is suitable for polar molecules; the pyridine nitrogen is readily protonated. [9] [10]
Detection Mode	Selected Reaction Monitoring (SRM)	Highly specific and sensitive; monitors a specific precursor-to-product ion transition. [9] [10]

Analytical Workflow Diagram



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Caption: Standard workflow for the quantification of analytes in plasma by LC-MS/MS.

Conclusion and Future Directions

2-(4-Chlorophenoxy)nicotinic acid represents a structurally important analogue of the established drug nicotinic acid. Based on its parent compound, it is strongly predicted to function as a GPR109A agonist with significant potential as a lipid-lowering agent. The established synthetic routes are straightforward, and robust analytical methods exist for its characterization and quantification, facilitating further research.

Future work should focus on direct in-vitro and in-vivo pharmacological testing to confirm its GPR109A agonism, evaluate its efficacy in lipid modulation, and characterize its pharmacokinetic profile. Furthermore, exploring structure-activity relationships by synthesizing additional derivatives could lead to the discovery of novel compounds with improved therapeutic indices, potentially offering enhanced lipid-lowering effects with fewer side effects, or even uncovering new therapeutic applications in oncology or neurodegenerative diseases.

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